

Application Notes and Protocols for Ethyl 9-oxononanoate in Fragrance Formulation

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Compound of Interest

Compound Name: **Ethyl 9-oxononanoate**

Cat. No.: **B1615329**

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Disclaimer: **Ethyl 9-oxononanoate** is not a widely documented fragrance ingredient. The following application notes and protocols are based on the physicochemical properties of the molecule and the olfactory characteristics of structurally similar compounds, such as medium-chain esters and aldehydes. These are intended to provide a theoretical framework for its evaluation and use in fragrance formulations by researchers, scientists, and drug development professionals.

Introduction

Ethyl 9-oxononanoate (CAS 3433-16-7) is a bifunctional molecule containing both an ethyl ester and a terminal aldehyde group.^{[1][2][3][4]} This unique structure suggests a complex and potentially interesting olfactory profile that could be valuable in fragrance creation. Esters are well-known in perfumery for their fruity and floral notes, while aldehydes contribute to lift, sparkle, and unique diffusive effects.^{[5][6][7][8][9]} The presence of both functional groups in **Ethyl 9-oxononanoate** suggests a nuanced scent that could bridge the gap between different fragrance families. These notes provide a guide for the initial exploration of this molecule in fragrance applications.

Physicochemical Properties

A summary of the known physicochemical properties of **Ethyl 9-oxononanoate** is presented in Table 1. These properties are essential for the fragrance formulator to determine its solubility, volatility, and stability in a perfume concentrate and in various product bases.

Property	Value	Reference
Molecular Formula	C ₁₁ H ₂₀ O ₃	[1] [2] [3]
Molecular Weight	200.27 g/mol	[1] [3] [4]
Boiling Point	267.9 °C at 760 mmHg	[1] [2] [3]
Flash Point	110.8 °C	[1] [2] [3]
Density	0.949 g/cm ³	[1] [3]
Vapor Pressure	0.00794 mmHg at 25°C	[2] [3]
LogP	2.479	[2]
Refractive Index	1.434	[3]

Hypothetical Olfactory Profile

Based on its chemical structure, a hypothetical olfactory profile for **Ethyl 9-oxononanoate** can be proposed:

- Top Notes: The aldehyde functional group is expected to provide a waxy, slightly citrusy, and clean initial impression, characteristic of medium to long-chain aldehydes.[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#) This could add a fresh and diffusive quality to the top notes of a fragrance.
- Heart Notes: The ethyl ester group, combined with the nine-carbon chain, is likely to contribute a subtle fruity and floral character. This could manifest as a soft, pear-like or rosy nuance.[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[9\]](#) The overall impression might be a blend of waxy-floral and fruity-sweet.
- Base Notes: Due to its relatively high molecular weight and boiling point, **Ethyl 9-oxononanoate** is expected to have moderate tenacity, contributing to the heart and early base notes of a fragrance. It could act as a bridge between the brighter top notes and the richer base notes.
- Overall Impression: A complex modifier with waxy, aldehydic, and subtly fruity-floral facets. It could be used to add a unique clean, yet soft and slightly sweet character to a variety of fragrance types.

Hypothetical Application in Fragrance Formulation

Ethyl 9-oxononanoate could be a versatile ingredient in various fragrance accords. Its unique combination of aldehydic and ester characteristics suggests its use as a modifier to add complexity and a novel signature.

Hypothetical Fragrance Accord: "White Linen and Pear"

This accord demonstrates a potential use of **Ethyl 9-oxononanoate** to create a clean, soft, and subtly fruity fragrance.

Ingredient	Parts (by weight)	Olfactory Contribution
Hedione (Methyl Dihydrojasmonate)	300	Floral, airy, diffusive
Iso E Super	200	Woody, ambery, smooth
Galaxolide (50% in BB)	150	Musky, clean, sweet
Linalyl Acetate	100	Floral, bergamot, fresh
Ethyl 9-oxononanoate	50	Waxy, aldehydic lift, subtle pear nuance
Aldehyde C-12 MNA (10% in DPG)	30	Aldehydic, fresh, soapy
Vertofix Coeur	70	Woody, cedarwood
Helional	50	Green, watery, melon
Pear Acetate (Hexyl Acetate)	30	Fruity, pear
Benzyl Salicylate	20	Floral, sweet, balsamic
Total	1000	

In this accord, **Ethyl 9-oxononanoate** is hypothesized to:

- Enhance the clean, aldehydic notes of Aldehyde C-12 MNA.

- Introduce a unique waxy texture that complements the musk and woody notes.
- Provide a subtle, natural-smelling pear nuance that bridges the fruity and floral elements.

Experimental Protocols for Evaluation

The following protocols outline a systematic approach to evaluating a novel fragrance ingredient such as **Ethyl 9-oxononanoate**.

Protocol 1: Solubility and Stability Testing

Objective: To determine the solubility and stability of **Ethyl 9-oxononanoate** in common fragrance carriers and in a simple fragrance base.

Materials:

- **Ethyl 9-oxononanoate**
- Ethanol (95% and perfumer's grade)
- Dipropylene Glycol (DPG)
- Isopropyl Myristate (IPM)
- Simple fragrance base (e.g., a blend of Hedione, Iso E Super, and Galaxolide)
- Glass vials
- Incubator/oven
- UV light chamber
- Gas Chromatography-Mass Spectrometry (GC-MS) equipment

Procedure:

- Solubility Testing:

- Prepare solutions of **Ethyl 9-oxononanoate** at various concentrations (e.g., 1%, 5%, 10% w/w) in ethanol, DPG, and IPM.
- Observe for complete dissolution at room temperature. If not fully soluble, gentle warming can be applied. Record the maximum soluble concentration.
- Stability in a Simple Fragrance Base:
 - Prepare a 5% solution of **Ethyl 9-oxononanoate** in the simple fragrance base.
 - Divide the solution into three sets of samples:
 - Set A: Stored at room temperature (20-25°C) in the dark (control).
 - Set B: Stored in an incubator at an elevated temperature (e.g., 40°C) to simulate accelerated aging.[15][16]
 - Set C: Exposed to UV light to assess photodegradation.[15][16]
- Analysis:
 - At specified time points (e.g., 1 week, 1 month, 3 months), evaluate the samples for any changes in color, clarity, and scent profile compared to the control.
 - Analyze the samples using GC-MS to identify any degradation products and to quantify the remaining concentration of **Ethyl 9-oxononanoate**.[17][18]

Protocol 2: Sensory Evaluation

Objective: To characterize the olfactory profile of **Ethyl 9-oxononanoate** and its performance in a fragrance accord.

Materials:

- **Ethyl 9-oxononanoate** at various dilutions (e.g., 10%, 1%, 0.1% in DPG)
- smelling strips
- Panel of trained sensory evaluators

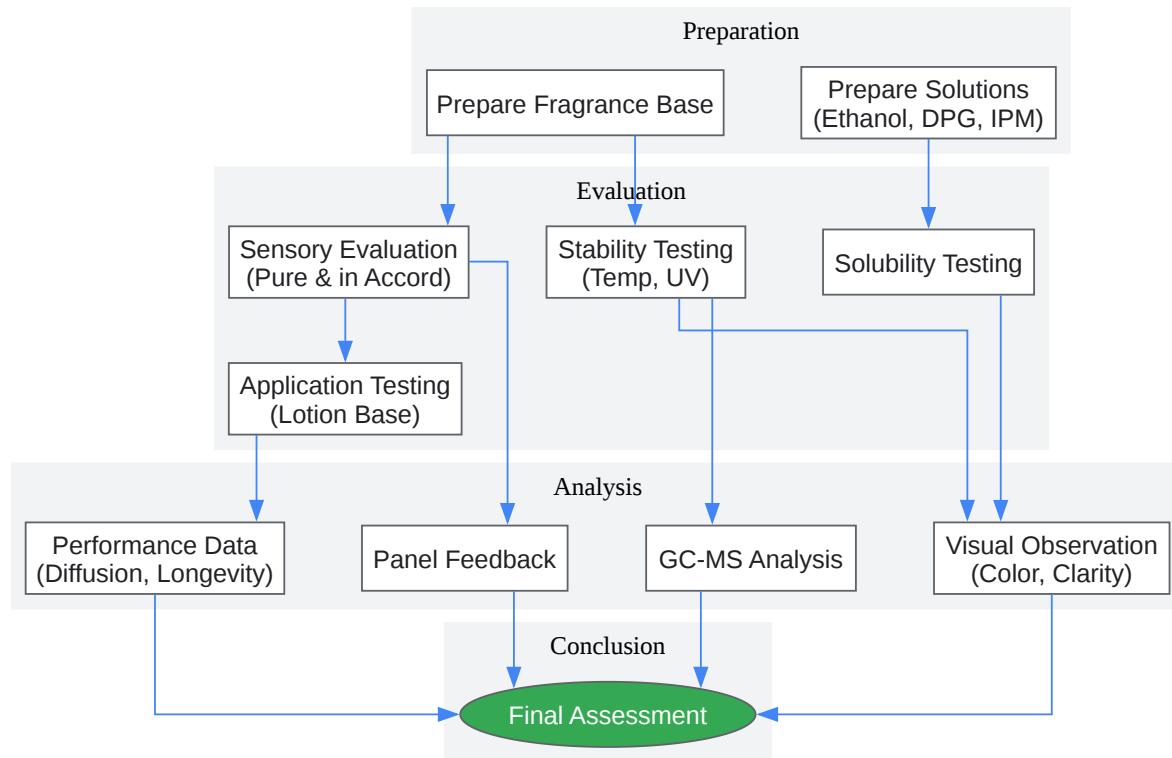
- The prepared "White Linen and Pear" accord (with and without **Ethyl 9-oxononanoate** as a control)
- Unscented lotion base for application testing

Procedure:

- Odor Profile of the Pure Material:
 - Dip smelling strips into the different dilutions of **Ethyl 9-oxononanoate**.
 - The sensory panel will evaluate the scent at different time intervals (top, middle, and base notes) and provide descriptive terms for the odor characteristics.[19][20][21]
- Evaluation in the Fragrance Accord:
 - Dip smelling strips into the "White Linen and Pear" accord with and without **Ethyl 9-oxononanoate**.
 - The panel will perform a comparative evaluation, noting the differences in the overall scent profile, intensity, and character.
- Application Testing:
 - Incorporate both versions of the accord into an unscented lotion base at a concentration of 1%.
 - The panel will evaluate the performance of the fragrance on the skin, assessing the scent profile, diffusion, and longevity.

Visualizations

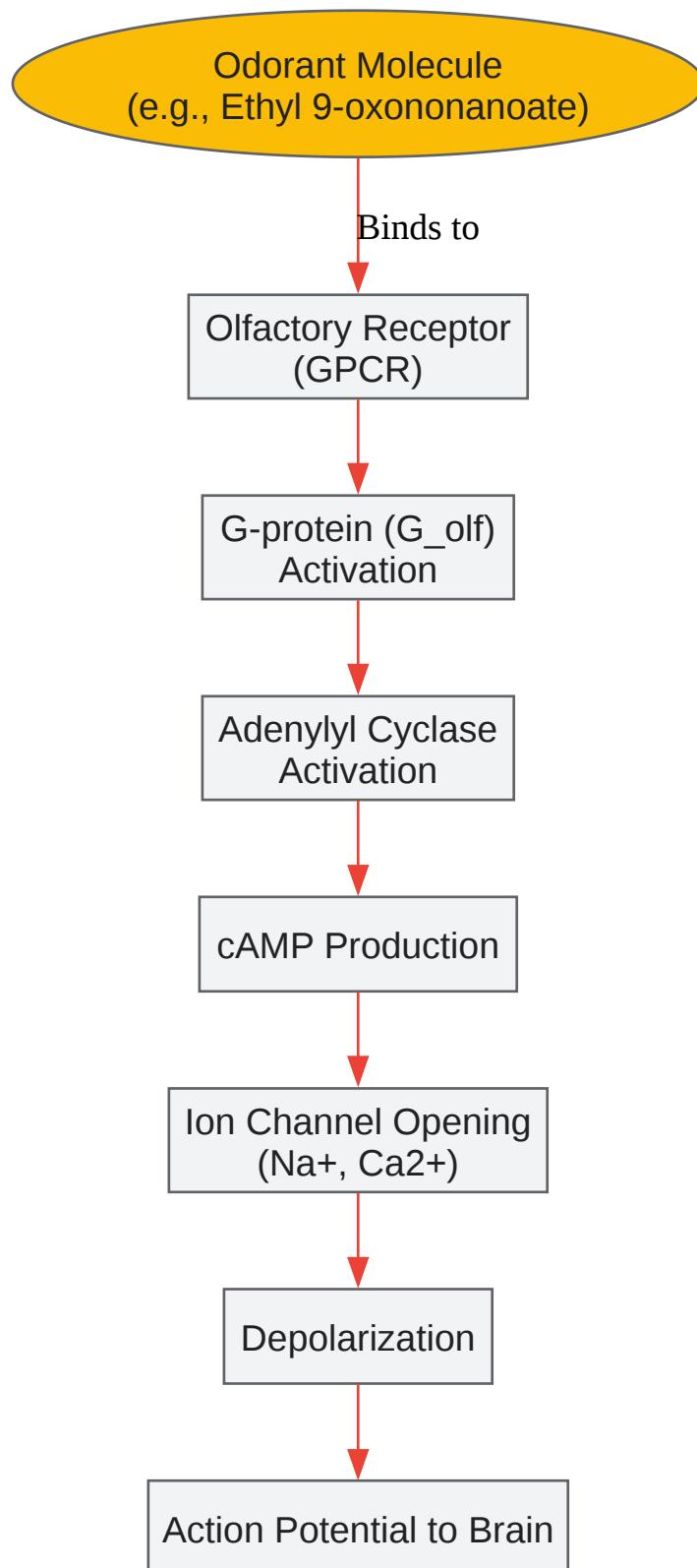
Experimental Workflow



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Caption: Experimental workflow for the evaluation of a new fragrance ingredient.

Olfactory Signal Transduction Pathway



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Caption: Simplified diagram of the olfactory signal transduction pathway.[\[22\]](#)[\[23\]](#)[\[24\]](#)[\[25\]](#)[\[26\]](#)

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